

Personal protective equipment for handling Juniper camphor

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Compound of Interest

Compound Name: *Juniper camphor*

Cat. No.: *B15051622*

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Essential Safety and Handling Guide for Juniper Camphor

This guide provides crucial safety and logistical information for the handling and disposal of **Juniper Camphor**, tailored for laboratory and research professionals. The following procedural steps and data are designed to ensure safe operational conduct.

Hazard Summary

Juniper Camphor, a combustible solid, presents moderate toxicity upon ingestion and inhalation.^[1] It is crucial to handle this chemical with care, as it can cause irritation to the skin, eyes, and respiratory system.^[2]^[3] The central nervous system is a primary target organ for camphor's toxic effects.^[1]

Hazard Classification	Description
Physical Hazards	Flammable Solid (Category 2).[4] May form combustible dust concentrations in the air.[3][5]
Health Hazards	Acute Toxicity (Oral, Dermal, Inhalation - Category 4).[3] Causes skin and eye irritation.[2] [4] May cause damage to organs, particularly the central nervous system.[3]
Environmental Hazards	Toxic to aquatic life with long-lasting effects.[4] [6]

Personal Protective Equipment (PPE)

Adherence to proper PPE protocols is mandatory to minimize exposure and ensure personal safety.

Operation	Required Personal Protective Equipment
Routine Handling & Weighing	Eye Protection: Chemical splash goggles or safety glasses with side shields. [1] [7] Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber). [7] Respiratory Protection: NIOSH-approved respirator with an acid/organic cartridge if ventilation is inadequate. [1] Body Protection: Laboratory coat or coveralls. [8]
Mixing & Compounding	Eye Protection: Chemical splash goggles and a face shield. [9] [8] Hand Protection: Elbow-length, chemical-resistant gloves. [9] Respiratory Protection: NIOSH-approved respirator with an acid/organic cartridge. Body Protection: Chemical-resistant apron over a lab coat or coveralls. [1] [9]
Spill Cleanup	Eye Protection: Chemical splash goggles and a face shield. [8] Hand Protection: Inner and outer chemical-resistant gloves. [8] Respiratory Protection: Full-face air-purifying respirator or SCBA for large spills. [8] Body Protection: Disposable chemical-resistant suit and boots. [8]

Quantitative Safety Data

The following table summarizes key quantitative safety data for **Juniper Camphor**.

Parameter	Value	Reference
Occupational Exposure Limits		
OSHA PEL (TWA)	2 mg/m ³	[1][3][10]
ACGIH TLV (TWA)	12 mg/m ³ (2 ppm)	[1][3][10]
ACGIH STEL	19 mg/m ³ (3 ppm)	[1][3]
NIOSH REL (TWA)	2 mg/m ³	[3][10]
NIOSH IDLH	200 mg/m ³	[3]
Toxicity Data		
LD50 (Oral, Mouse)	1310 mg/kg	[1][11]
Physical/Chemical Properties		
Melting Point	175 - 180°C	[1][4]
Boiling Point	204 - 207°C	[4]
Flash Point	64 - 66°C	[3]
Autoignition Temperature	467°C	
Lower Explosive Limit (LEL)	0.6%	[1]
Upper Explosive Limit (UEL)	3.5%	[5]

Operational and Disposal Plan

Handling and Storage:

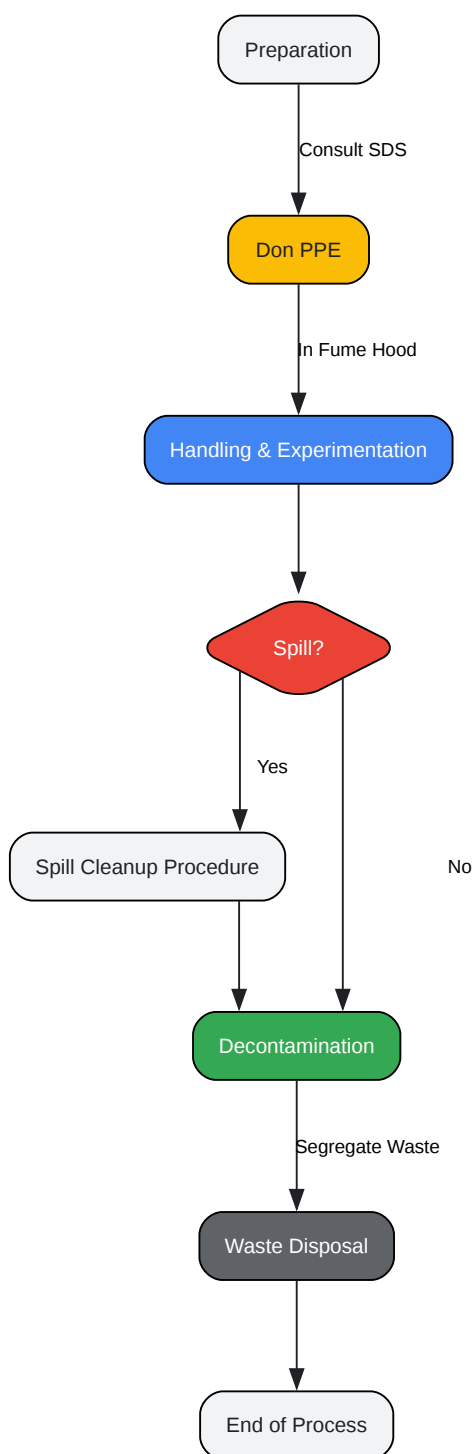
- Handle in a well-ventilated area, preferably in a chemical fume hood.[1]
- Avoid breathing dust or vapors.[1]
- Prevent contact with skin, eyes, and clothing.[1][3]
- Wash hands thoroughly after handling.[1]

- Store in a designated flammable materials area, away from strong oxidizers.[1][3]
- Keep containers tightly closed in a cool, dry place.[5][7]

Spill and Disposal:

Procedure	Step-by-Step Guidance
Spill Cleanup	1. Evacuate unnecessary personnel from the spill area.[10] 2. Eliminate all ignition sources.[2][10] 3. Wear appropriate PPE as detailed above. 4. For small spills, sweep up the material and place it in a sealed container for disposal.[1] 5. For large spills, clear the area and move upwind. Alert emergency responders.[2] 6. Ventilate the area and wash the spill site after material pickup is complete.[1][10]
Disposal	1. Dispose of waste in accordance with all applicable local, regional, and national regulations.[1][3] 2. Use a licensed chemical waste disposal firm for proper disposal.[1][3] 3. Do not dispose of with household garbage or empty into drains.[3][12]

Safe Handling Workflow for Juniper Camphor



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Caption: Workflow for the safe handling of **Juniper Camphor**.

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References

- 1. resources.finalsite.net [resources.finalsite.net]
- 2. datasheets.scbt.com [datasheets.scbt.com]
- 3. fishersci.com [fishersci.com]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. fishersci.com [fishersci.com]
- 6. cdn.caymanchem.com [cdn.caymanchem.com]
- 7. pentachemicals.eu [pentachemicals.eu]
- 8. epa.gov [epa.gov]
- 9. Welcome to PSEP! [core.psep.cce.cornell.edu]
- 10. nj.gov [nj.gov]
- 11. epa.gov [epa.gov]
- 12. carlroth.com [carlroth.com]
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